

1-(2-Bromoethoxy)-4-nitrobenzene chemical properties

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Compound of Interest

Compound Name: 1-(2-Bromoethoxy)-4-nitrobenzene

Cat. No.: B022200

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An In-depth Technical Guide to **1-(2-Bromoethoxy)-4-nitrobenzene**: Properties, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **1-(2-Bromoethoxy)-4-nitrobenzene**, a versatile bifunctional molecule of significant interest in synthetic organic chemistry. The document delineates its core chemical and physical properties, provides detailed, field-tested synthesis protocols, and explores its reactivity and broad applications as a pivotal intermediate in the development of pharmaceuticals, agrochemicals, and advanced materials. This guide is intended for researchers, chemists, and drug development professionals, offering expert insights into the practical handling, synthesis, and strategic utilization of this compound.

Chemical Identity and Physicochemical Properties

1-(2-Bromoethoxy)-4-nitrobenzene is a pale yellow crystalline solid or powder.^[1] Its structure features a nitro-activated aromatic ring coupled with an aliphatic bromoethoxy side chain, making it a valuable building block for introducing a nitro-phenyl ether moiety into various molecular scaffolds.

Nomenclature and Chemical Identifiers

A consistent and accurate identification is paramount for regulatory compliance and scientific communication.

Identifier	Value	Source(s)
IUPAC Name	1-(2-bromoethoxy)-4-nitrobenzene	[2][3]
CAS Number	13288-06-7	[1][2][4]
Molecular Formula	C ₈ H ₈ BrNO ₃	[1][2][3]
Molecular Weight	246.06 g/mol	[3][4][5]
InChI Key	YQWCBDNNEZHPMA-UHFFFAOYSA-N	[2][3]
Synonyms	2-(4-Nitrophenoxy)ethyl bromide, 4-Nitrophenoxyethylbromide, 2-Bromoethyl 4-nitrophenyl ether, p-Nitrophenyl β-bromoethyl ether	[1][2][6]

Physicochemical Data

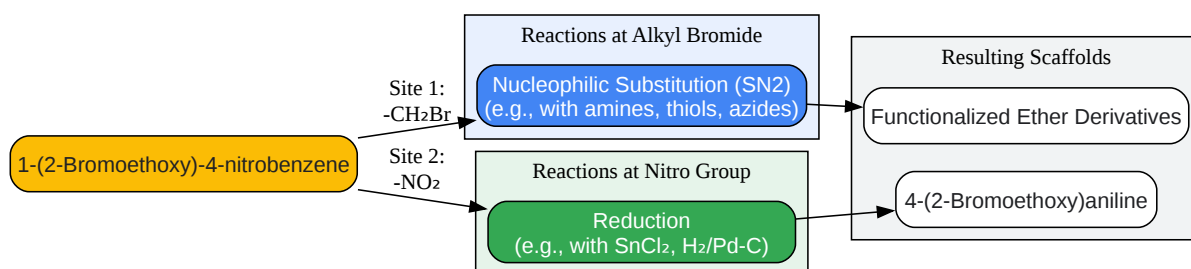
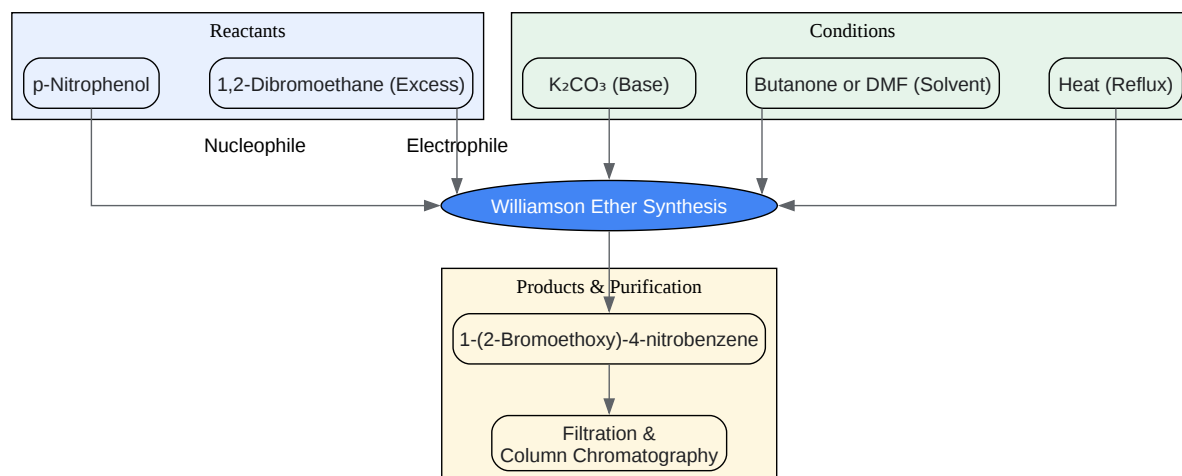
The physical properties of a compound dictate its handling, storage, and reaction conditions.

Property	Value	Source(s)
Appearance	Pale yellow powder or crystals	[1][6]
Melting Point	62-65 °C	[3][4][6]
Boiling Point	170 °C @ 0.5 mmHg	[4][6]
Solubility	Insoluble in water. Soluble in organic solvents such as ethanol, acetone, chloroform, DMSO, and ethyl acetate.	[1][4][6]
Density (Predicted)	1.587 ± 0.06 g/cm ³	[4][6]

Synthesis and Mechanistic Insights

The most common and efficient synthesis of **1-(2-Bromoethoxy)-4-nitrobenzene** is achieved via a Williamson ether synthesis. This method is favored due to the high availability and low cost of the starting materials, coupled with robust and scalable reaction conditions that provide good yields.

Synthesis Workflow Diagram



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